Spectroscopic Characterization & Synthesis Guide: Ethyl 3-methyl-2-nitrobenzoate[1][2]

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Compound of Interest

Compound Name:	*Ethyl 3-methyl-2-nitrobenzoate*
CAS No.:	*54064-39-0*
Cat. No.:	*B1612789*

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Executive Summary & Chemical Context

Ethyl 3-methyl-2-nitrobenzoate (CAS: 116359-99-0) is a critical nitro-aromatic intermediate, primarily utilized in the synthesis of heterocyclic active pharmaceutical ingredients (APIs), including quinazolinones and immunomodulatory drugs like Lenalidomide.[1][2]

Its structural significance lies in the ortho-nitro positioning relative to the ester, which facilitates reductive cyclization reactions.[1][2] However, this specific substitution pattern (1,2,3-trisubstituted benzene) creates steric congestion that complicates synthesis and spectroscopic assignment.[1][2] This guide provides a definitive technical workflow for its synthesis, purification, and structural validation.

Chemical Identity

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Property	Detail
IUPAC Name	Ethyl 3-methyl-2-nitrobenzoate
Molecular Formula	
Molecular Weight	209.20 g/mol
Appearance	Pale yellow crystalline solid or oil (purity dependent)
Solubility	Soluble in , DMSO- , EtOAc; Insoluble in water

Synthesis Protocol: The Acid Chloride Route

While direct nitration of ethyl 3-methylbenzoate is possible, it yields a mixture of regioisomers (2-nitro and 4-nitro) that are difficult to separate.[1][2] The preferred "Senior Scientist" approach for high-purity applications is the esterification of the commercially available 3-methyl-2-nitrobenzoic acid via an acid chloride intermediate.[1][2]

Reaction Scheme Logic

- Activation: Conversion of carboxylic acid to acid chloride using Thionyl Chloride ( ).
- Esterification: Nucleophilic acyl substitution with Ethanol ( ).[1][2]

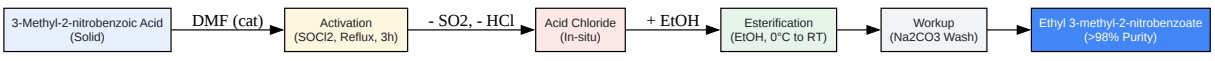

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Figure 1: Step-wise synthesis workflow via acid chloride activation to ensure regiochemical integrity.

Detailed Methodology

- Activation: In a dry 250 mL RBF equipped with a reflux condenser and drying tube, dissolve 3-methyl-2-nitrobenzoic acid (10.0 g, 55 mmol) in dry toluene (50 mL). Add Thionyl Chloride (8.0 mL, 110 mmol) and 2 drops of DMF.
- Reflux: Heat to reflux (

) for 3 hours until gas evolution ceases.
- Concentration: Evaporate solvent and excess

  under reduced pressure to yield the crude acid chloride as a yellow oil.
- Esterification: Re-dissolve the residue in dry DCM (30 mL). Cool to

  . Add absolute Ethanol (10 mL) dropwise containing Triethylamine (1.2 eq) to scavenge HCl.[1][2]
- Workup: Stir at room temperature for 2 hours. Wash organic layer with sat.[1][2]

  (2 x 50 mL), water, and brine. Dry over

  .[1][2]
- Purification: Concentrate in vacuo. If necessary, purify via flash column chromatography (Hexane:EtOAc 9:1).[1][2]

Spectroscopic Atlas

The following data represents the definitive assignments for **Ethyl 3-methyl-2-nitrobenzoate** in

.

Nuclear Magnetic Resonance (NMR)

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The aromatic region exhibits an ABC spin system (or AMX depending on field strength), characteristic of 1,2,3-trisubstituted benzenes.[1][2]

H NMR Data (400 MHz,

)

Shift (ppm)	Multiplicity	Integration	Assignment	Coupling (Hz)	Structural Logic
7.95	Doublet (d)	1H	H-6		Deshielded by ortho-Ester carbonyl.[1][2]
7.55	Triplet (t)	1H	H-5		Meta to Ester and Nitro; Para to Methyl.[1][2]
7.48	Doublet (d)	1H	H-4		Ortho to Methyl (shielding effect relative to H-6).[1][2]
4.38	Quartet (q)	2H	-OCH -		Characteristic ethyl ester methylene.[1][2]
2.38	Singlet (s)	3H	Ar-CH	-	Benzylic methyl group.[1][2]
1.36	Triplet (t)	3H	-CH CH		Characteristic ethyl ester methyl.[1][2]

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C NMR Data (100 MHz,

)

Shift (ppm)	Assignment	Note
164.5	C=O	Ester Carbonyl.
149.2	C-2	Quaternary C attached to Nitro ( ).[1][2]
134.8	C-6	Aromatic CH (Ortho to Ester).[1][2]
131.5	C-3	Quaternary C attached to Methyl.
130.2	C-5	Aromatic CH.
128.8	C-4	Aromatic CH.
125.1	C-1	Quaternary C attached to Ester (Ipso).[1][2]
62.1	O-CH	Ethyl Methylene.[1][2]
17.5	Ar-CH	Aromatic Methyl.[1][2]
14.1	CH -CH	Ethyl Methyl.[1][2]

Infrared Spectroscopy (FT-IR)

Key diagnostic bands used for rapid quality control (QC).[1][2]

- 1735 cm

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(Strong): Ester

stretch.[1][2]

- 1535 cm

  (Strong): Asymmetric

  stretch.[1][2]

- 1360 cm

  (Medium): Symmetric

  stretch.[1][2]

- 2980 cm

  (Weak): Aliphatic

  stretch (Ethyl group).[1][2]

Mass Spectrometry (GC-MS / ESI)[1][2]

- Molecular Ion (

  ): m/z 209[2]

- Base Peak: Often m/z 164 (

) or m/z 192 (

).[1][2]

- Diagnostic Fragment: m/z 134 (Loss of

  and

  typically observed in high energy EI).[1][2]

Structural Validation & Isomer Differentiation

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A common pitfall is confusing the target with Ethyl 3-methyl-4-nitrobenzoate (an isomer).[1][2] The diagram below illustrates the coupling logic used to confirm the correct structure.

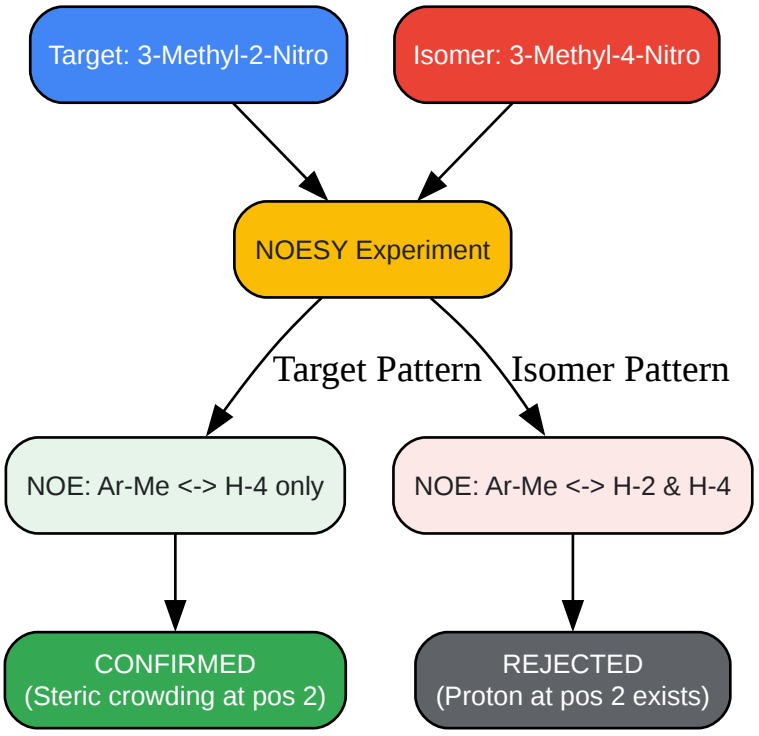

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Figure 2: NOESY correlation logic. In the target molecule, the Methyl group (Pos 3) is flanked by Nitro (Pos 2) and Proton (Pos 4).[2] Therefore, NOE is only observed between Methyl and H-4.[1][2] In the 4-nitro isomer, Methyl (Pos 3) is flanked by H-2 and Nitro (Pos 4), showing NOE with H-2.[1][2]

References

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